

A Technical Guide to the Physical Properties of Pentaerythritol Propoxylate Solutions

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Compound of Interest

Compound Name: Pentaerythritol propoxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **pentaerythritol propoxylate** solutions. Designed for professionals in research and drug development, this document details key physical characteristics, outlines standardized experimental protocols for their measurement, and presents data in a clear, comparative format.

Pentaerythritol propoxylate is a branched polymer with a pentaerythritol backbone, recognized for its utility as a crystallization agent for macromolecules like proteins and enzymes.^{[1][2][3][4][5]} Its physical properties are crucial for understanding its behavior in various applications, including its role as a precipitant and cryoprotectant in crystallography.^[4]

Core Physical and Chemical Properties

Pentaerythritol propoxylate is typically a viscous liquid at room temperature.^{[1][6][7][8][9]} The properties can vary depending on the degree of propoxylation and the average molecular weight. The following tables summarize the key physical data available for common formulations.

General Properties

| Property | Value | Source(s) |
|-----------------------------|------------------------|-------------------------|
| CAS Number | 9051-49-4 | [1][7][8][10] |
| Appearance/Form | Viscous liquid, Powder | [1][6][7][8][9][10][11] |
| Molecular Weight (Avg. Mn) | ~426 g/mol | [1][5][7][8][9] |
| Molecular Formula (Example) | C22H48O12 | [3][10] |

Thermal and Optical Properties

| Property | Value | Conditions | Source(s) |
|------------------|-------------------|------------|------------------------|
| Boiling Point | >300 °C | (lit.) | [1][2][6][7][8][9][10] |
| Melting Point | 246-248 °C | [3][6] | |
| Flash Point | 192 °C (377.6 °F) | closed cup | [2][8][9][11] |
| Refractive Index | 1.464 | n20/D | [1][2][6][7][8][9][10] |

Density and Other Properties

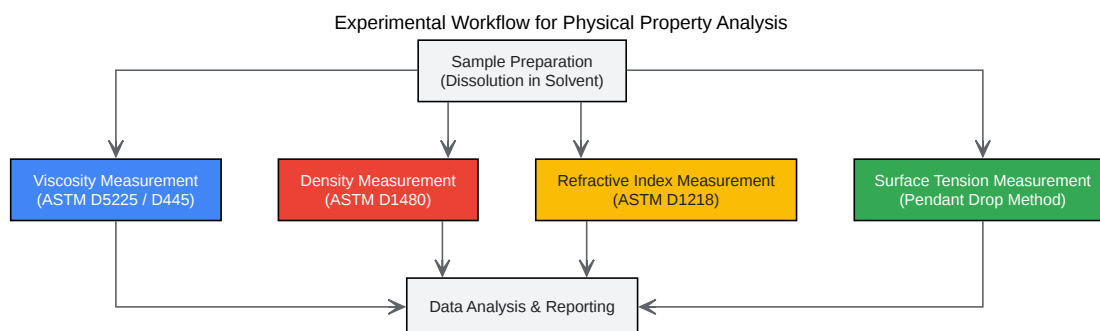
| Property | Value | Conditions | Source(s) |
|----------|------------------------|-----------------|------------------------|
| Density | 1.05 g/mL | at 25 °C (lit.) | [1][2][6][7][8][9][10] |
| Density | 1.09 g/cm ³ | at 20 °C | [11] |
| LogP | 0.22 | at 25 °C | [3][6] |

Experimental Protocols for Property Determination

Accurate characterization of **pentaerythritol propoxylate** solutions requires standardized experimental methods. Below are detailed protocols for measuring key physical properties.

Workflow for Physical Property Characterization

The following diagram illustrates a typical workflow for the physical characterization of a **pentaerythritol propoxylate** solution.



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Workflow for physical property analysis.

Viscosity Measurement

The viscosity of polymer solutions is a measure of their resistance to flow and is related to the average molecular size of the polymer.

- Methodology: ASTM D5225 - Standard Test Method for Measuring Solution Viscosity of Polymers with a Differential Viscometer.[1][3][5]
 - Apparatus: Differential viscometer, which uses a fluid analog of the Wheatstone Bridge.[3]
 - Sample Preparation: Dissolve the **pentaerythritol propoxylate** sample in a suitable solvent to a known concentration (e.g., 0.2-1.0 g/dL).[12] The polymer must dissolve completely without degradation.
 - Procedure:
 - Calibrate the viscometer using a standard viscosity reference material.

- Introduce the solvent into the reference side and the polymer solution into the sample side of the viscometer.
- Measure the differential pressure between the two capillaries, which is proportional to the viscosity difference.
- Calculation: The results can be expressed as relative viscosity, specific viscosity, or intrinsic viscosity.[\[5\]](#)[\[12\]](#)
- Alternative Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids, using a calibrated glass capillary viscometer.[\[4\]](#)[\[6\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Density Measurement

Density is a fundamental physical property necessary for converting kinematic viscosity to dynamic viscosity and for various quality control applications.

- Methodology: ASTM D1480 - Standard Test Method for Density and Relative Density of Viscous Materials by Bingham Pycnometer.[\[2\]](#)[\[9\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
 - Apparatus: Bingham pycnometer, a constant-volume glass container.
 - Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it.
 - Fill the pycnometer with the **pentaerythritol propoxylate** solution, taking care to avoid air bubbles.
 - Bring the pycnometer and its contents to the desired temperature (e.g., 20°C or 25°C) in a constant-temperature bath.
 - Adjust the liquid volume to the pycnometer's calibration mark.
 - Remove the pycnometer from the bath, wipe it dry, and weigh it.

- Calculation: The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how light propagates through a material and is useful for characterizing pure substances and mixtures.

- Methodology: ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids.[\[8\]](#)[\[11\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Apparatus: A refractometer (manual or automatic) with a light source, typically a sodium D-line (589.3 nm).
 - Procedure:
 - Calibrate the instrument using a certified reference standard.
 - Place a few drops of the **pentaerythritol propoxylate** solution onto the prism of the refractometer.
 - Allow the sample to reach thermal equilibrium with the instrument at the specified temperature (e.g., 20°C).
 - Measure the refractive index from the instrument's scale or digital readout.
 - Reporting: The refractive index is reported as a dimensionless number, often to four decimal places, along with the measurement temperature.

Surface Tension Measurement

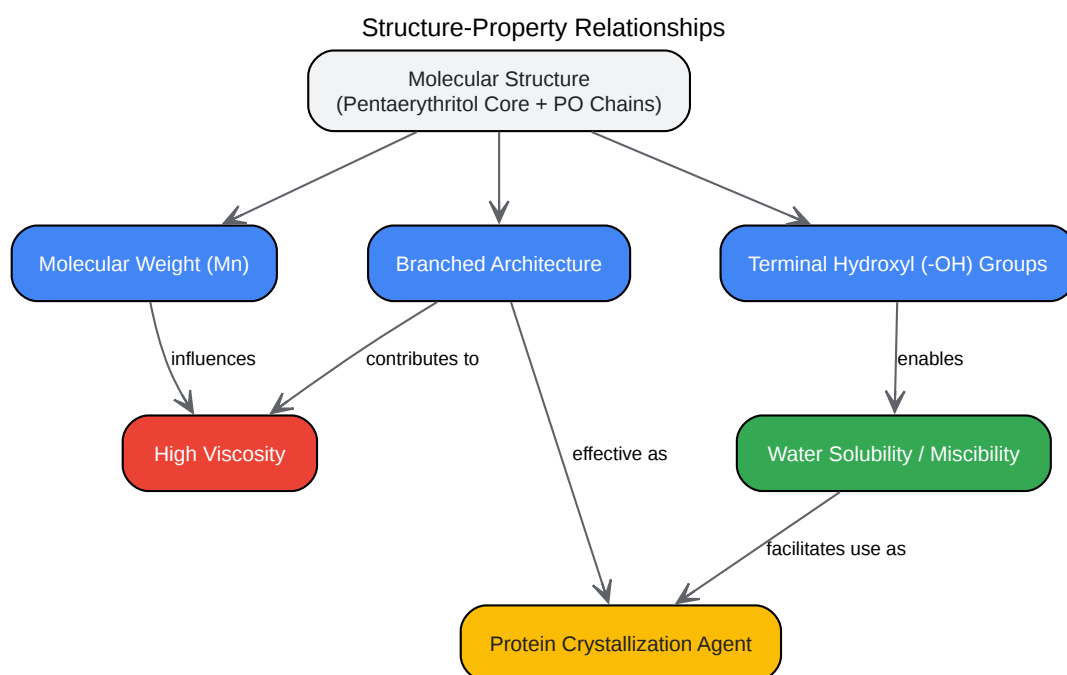
Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. For solutions used in drug development and protein crystallization, it can influence wetting and interfacial phenomena.

- Methodology: Pendant Drop Method.[\[7\]](#)[\[10\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Apparatus: An optical tensiometer equipped with a camera, a light source, and a syringe for dispensing the drop.
- Procedure:
 - A small drop of the **pentaerythritol propoxylate** solution is formed at the tip of a vertically mounted needle.
 - The system captures a high-resolution image of the pendant drop.
 - The shape of the drop is determined by the balance between surface tension and gravity.
- Calculation: Sophisticated software analyzes the drop's shape (profile) and fits it to the Young-Laplace equation to calculate the surface tension. The density of the liquid is required for this calculation.^{[7][10]}

Logical Relationships of Physical Properties

The molecular structure of **pentaerythritol propoxylate** dictates its macroscopic physical properties. The central pentaerythritol core provides a branch point for four poly(propylene oxide) chains.



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Influence of structure on key properties.

The length of the propoxylate chains directly influences the average molecular weight, which in turn is a major determinant of the solution's viscosity. The branched nature of the molecule contributes to its viscous properties. The terminal hydroxyl groups on the propoxylate chains are responsible for its miscibility with water, a critical feature for its application as a crystallization agent in aqueous buffer solutions.[16]

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